

Application Notes and Protocols: Oleyl Hydroxyethyl Imidazoline in Oil and Gas Pipelines

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Compound of Interest

Compound Name: *Oleyl hydroxyethyl imidazoline*

Cat. No.: *B1609462*

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Oleyl hydroxyethyl imidazoline is a versatile cationic surfactant with significant applications in the oil and gas industry, primarily utilized as a corrosion inhibitor and emulsifier in pipeline systems. Its molecular structure, featuring a hydrophilic imidazoline head and a long, hydrophobic oleyl tail, allows it to form a protective film on metal surfaces, mitigating corrosion, and to stabilize oil-water emulsions.

Application Notes

Oleyl hydroxyethyl imidazoline is a key component in protecting the integrity of oil and gas pipelines.^[1] Its primary function is to act as a corrosion inhibitor, safeguarding the metal from corrosive agents present in the transported fluids, such as acids, salts, and moisture.^[1] This compound is effective in various harsh environments, including those containing CO₂ and H₂S.^[2]

The mechanism of corrosion inhibition involves the adsorption of the imidazoline molecules onto the metal surface, forming a protective barrier.^[1] This adsorption can occur through two main processes:

- **Physisorption:** This involves electrostatic attraction between the positively charged protonated imidazoline molecules and the negatively charged metal surface.^[2]

- Chemisorption: This is a stronger form of adsorption involving the formation of coordinate bonds between the nitrogen atoms in the imidazoline ring and the iron atoms on the steel surface.^[2]

The long oleyl chains orient away from the metal surface, creating a hydrophobic layer that repels water and prevents corrosive species from reaching the pipeline wall.^[2] Beyond its anti-corrosive properties, this imidazoline derivative also functions as an acid-stable emulsifier, which is valuable in formulating lubricants and specialized cleaning agents.^[1]

The effectiveness of **oleyl hydroxyethyl imidazoline** as a corrosion inhibitor is dependent on its concentration. While low concentrations may offer incomplete protection due to the formation of a porous film, optimal concentrations can achieve high inhibition efficiencies.^{[2][3]}

Quantitative Data Summary

The following table summarizes the performance of **oleyl hydroxyethyl imidazoline** as a corrosion inhibitor under various conditions as reported in the literature.

Inhibitor Concentration (ppm)	Environment	Temperature (°C)	Inhibition Efficiency (%)	Predominant Corrosion Type	Source
5 - 10	3% NaCl solution with H ₂ S	50	~95	Localized (at lower concentrations)	[3]
25	3% NaCl solution with H ₂ S	50	Lower efficiency after 8 hours	-	[3]
50	3% NaCl solution with H ₂ S	50	98	Mixture of uniform and localized	[3]
100	3% NaCl solution with H ₂ S	50	Lower efficiency after 8 hours	Mixture of uniform and localized	[3]
10 and 25	Not specified	Not specified	>99	-	[4]

Experimental Protocols

The evaluation of **oleyl hydroxyethyl imidazoline**'s performance as a corrosion inhibitor involves simulating pipeline conditions in a laboratory setting.[5] The choice of methodology often depends on the pipeline's operating conditions, particularly the wall shear stress (WSS). [5]

1. Protocol for Corrosion Rate Measurement using Linear Polarization Resistance (LPR)

This electrochemical technique provides a rapid measurement of the general corrosion rate.

- Apparatus: Potentiostat, electrochemical cell with a three-electrode setup (working electrode made of pipeline steel, reference electrode, and counter electrode).
- Procedure:

- Prepare the test solution to simulate the pipeline environment (e.g., 3% NaCl solution saturated with H₂S).[3]
- Place the steel working electrode in the test solution within the electrochemical cell.
- Allow the open circuit potential (OCP) to stabilize.
- Apply a small potential ramp (typically ± 10 -20 mV) around the OCP.
- Measure the resulting current and calculate the polarization resistance (R_p).
- The corrosion current density (i_{corr}), and subsequently the corrosion rate, is inversely proportional to R_p.
- Repeat the measurement at various concentrations of **oleyl hydroxyethyl imidazoline** to determine the inhibition efficiency.[3]

2. Protocol for Evaluating Film Persistency

This protocol assesses the stability and longevity of the protective inhibitor film.[6]

- Procedure:
 - Expose a pre-weighed steel coupon to the inhibited test solution for a specific duration (e.g., 1 hour) to allow for film formation.[6]
 - Remove the coupon and rinse it.
 - Immerse the coupon in a similar solution without the inhibitor.[6]
 - Measure the corrosion rate over time using a method like LPR or weight loss to determine how long the protective film remains effective.[6]

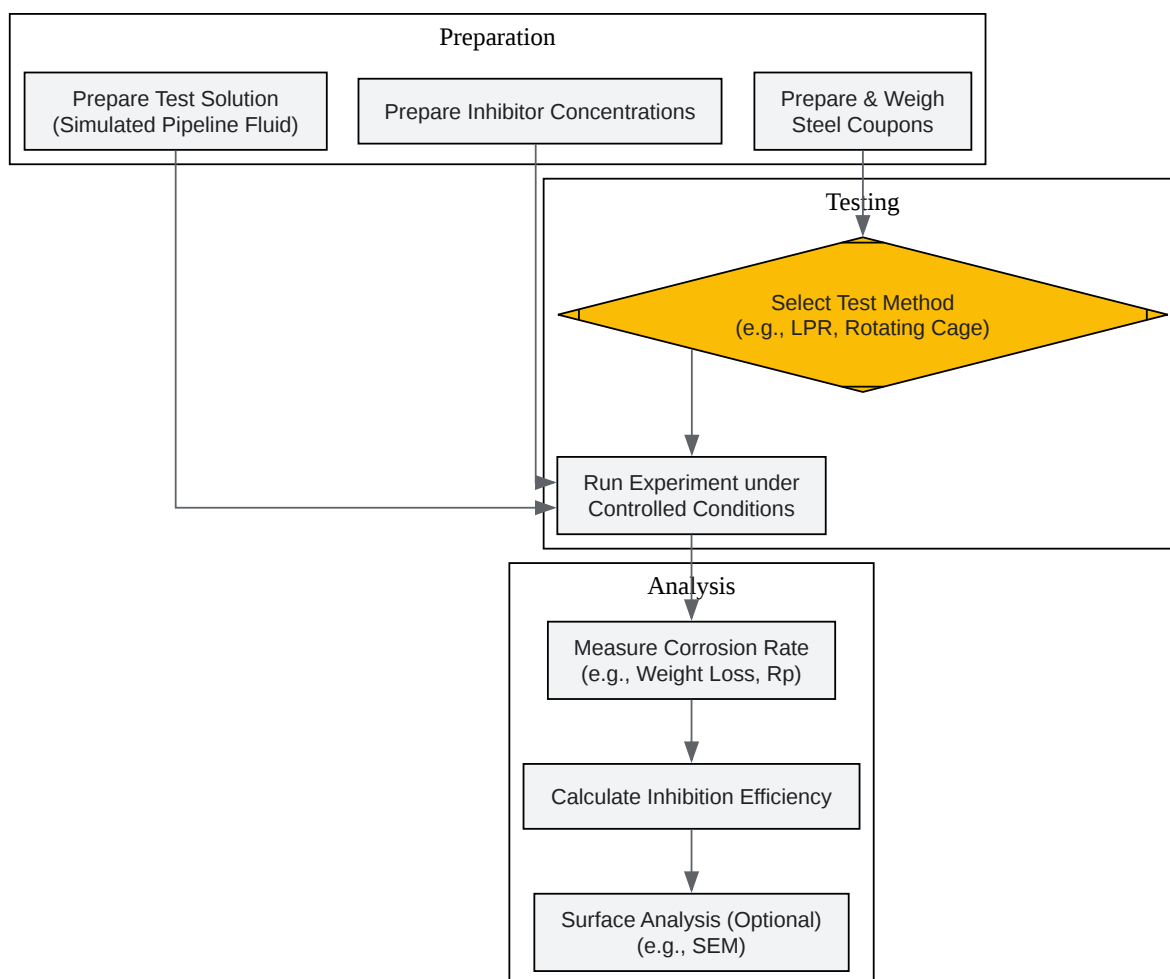
3. Protocol for High-Shear Corrosion Testing (Rotating Cage Method)

This method is suitable for simulating the hydrodynamic conditions in pipelines with moderate to high wall shear stress (20-200 Pa).[5]

- Apparatus: Rotating cage apparatus, test vessel, steel coupons.
- Procedure:
 - Mount pre-weighed steel coupons onto the rotating cage.
 - Immerse the rotating cage in the test solution containing the desired concentration of **oleyl hydroxyethyl imidazoline**.
 - Rotate the cage at a specific speed to achieve the target wall shear stress.
 - Maintain the test conditions (temperature, pressure, fluid composition) for the duration of the experiment.
 - After the test, remove the coupons, clean them, and determine the weight loss to calculate the corrosion rate.

Visualizations

Caption: Mechanism of corrosion inhibition by **oleyl hydroxyethyl imidazoline**.



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Caption: Workflow for evaluating corrosion inhibitor performance.

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